

Safety data sheet (SDS) for 3,5-Diethylheptane

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Compound of Interest

Compound Name: **3,5-Diethylheptane**

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Technical Guide: 3,5-Diethylheptane

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Chemical and Physical Properties

This section summarizes the computed physical and chemical properties of **3,5-Diethylheptane**.^[3]

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	PubChem ^[3]
Molecular Weight	156.31 g/mol	PubChem ^[3]
CAS Number	61869-02-1	PubChem ^[3]
IUPAC Name	3,5-diethylheptane	PubChem ^[3]
Computed XLogP3	5.6	PubChem ^[3]
Computed Boiling Point	Data not available	
Computed Density	Data not available	

Hazard Identification and Safety Precautions

As a branched aliphatic hydrocarbon, **3,5-Diethylheptane** is expected to be a flammable liquid and may cause irritation upon contact.[\[1\]](#)[\[2\]](#) Vapors may be narcotic at high concentrations.[\[1\]](#)

Hazard	Description	Precautionary Measures
Flammability	Assumed to be a flammable liquid. Vapors may form explosive mixtures with air.	Keep away from heat, sparks, open flames, and other ignition sources. [1] Use explosion-proof electrical equipment. [4] Ground and bond containers when transferring material to prevent static discharge. [4]
Inhalation	High concentrations of vapors may cause drowsiness, dizziness, and narcotic effects. [1] [2]	Handle in a well-ventilated area or in a chemical fume hood. [5] [6] Avoid breathing vapors. [7]
Skin Contact	May cause skin irritation upon prolonged or repeated contact.	Wear appropriate protective gloves and a lab coat. [6] [8] Wash hands thoroughly after handling. [7]
Eye Contact	May cause eye irritation.	Wear safety glasses with side shields or chemical goggles. [6]
Ingestion	May be harmful if swallowed. Aspiration into the lungs can cause chemical pneumonitis.	Do not eat, drink, or smoke when using this product. [7]

First Aid Measures

The following are general first aid procedures for exposure to volatile organic compounds and flammable liquids.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Exposure Route	First Aid Protocol
Inhalation	<p>Move the person to fresh air.[9][11][12] If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration.[11] Seek immediate medical attention.</p>
Skin Contact	<p>Immediately remove contaminated clothing.[10] Flush skin with plenty of soap and water for at least 15 minutes.[9][10] Seek medical attention if irritation persists.</p>
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10][12] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.</p>
Ingestion	<p>Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.</p>

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **3,5-Diethylheptane** and ensuring laboratory safety.

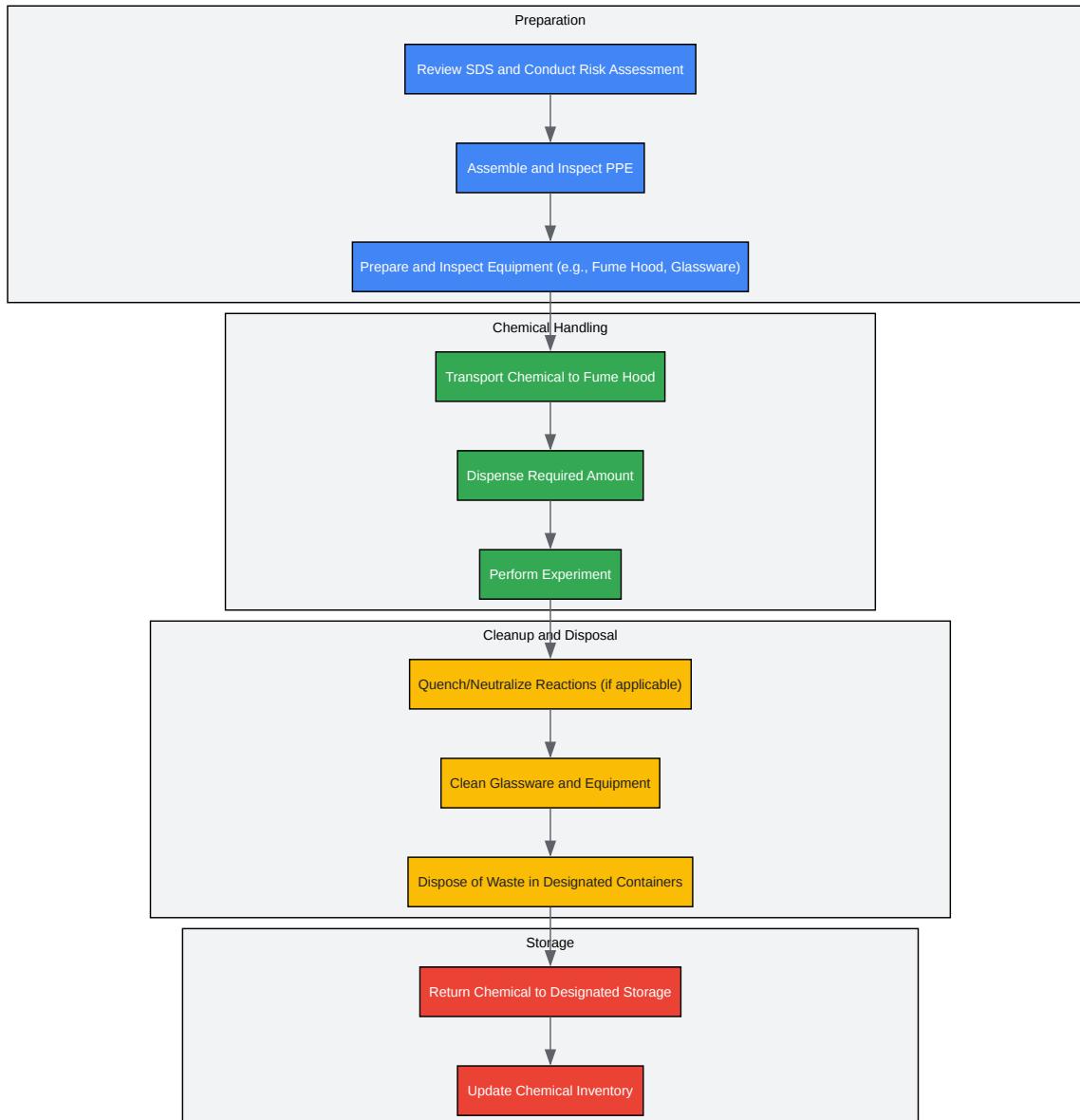
Aspect	Protocol
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood.[5][6] Keep containers tightly closed when not in use.[7] Avoid contact with skin and eyes.[7] Wear appropriate personal protective equipment (PPE).[6]
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][7] Store in a flammable liquid storage cabinet.[13] Keep away from sources of ignition.[1]
Transport	When moving containers, use a secondary container to prevent breakage and contain potential spills.[13]

Experimental Protocols

A specific experimental protocol for **3,5-Diethylheptane** is not available. The following section outlines a general workflow for the safe handling of a liquid chemical like **3,5-Diethylheptane** in a research laboratory setting.

General Laboratory Workflow for Handling Liquid Chemicals

This workflow is a generalized procedure and should be adapted to specific experimental needs and institutional safety guidelines.



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Caption: General laboratory workflow for safe chemical handling.

Personal Protective Equipment (PPE)

The following is a general guide to PPE for handling flammable and irritant liquids.

PPE	Specifications
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for tears or holes before use. [8]
Body Protection	Flame-retardant lab coat. [1] Closed-toe shoes.
Respiratory Protection	Generally not required if handled in a properly functioning chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.

Spill and Emergency Procedures

In the event of a spill or emergency, follow these general guidelines.

Situation	Procedure
Small Spill	Eliminate all ignition sources. [14] Absorb the spill with an inert material (e.g., sand, vermiculite). [14] Place the absorbed material in a sealed container for disposal. Ventilate the area.
Large Spill	Evacuate the area. Alert emergency personnel. Eliminate all ignition sources. [14] Contain the spill if possible without risk.
Fire	Use a dry chemical, CO ₂ , or foam extinguisher. [14] Do not use water, as it may be ineffective. [14] If the fire is large or cannot be controlled, evacuate the area and call the fire department.

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